

Application Note: Analysis of 2-Methyl-5-vinylpyrazine using Solid Phase Microextraction (SPME)

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Compound of Interest

Compound Name: 2-Methyl-5-vinylpyrazine

Cat. No.: B089282

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Methyl-5-vinylpyrazine is a volatile organic compound and a significant flavor component in a variety of roasted and thermally processed foods, contributing to nutty, roasted, and cocoa-like aromas.[1][2] Its presence and concentration are critical in determining the sensory profile of food products. In other contexts, such as the study of insect pheromones, this compound can also be of significant interest.[2][3] Accurate and sensitive quantification of **2-Methyl-5-vinylpyrazine** is therefore essential for quality control in the food industry and for research in chemical ecology. Solid Phase Microextraction (SPME) is a solvent-free, sensitive, and efficient sample preparation technique that is well-suited for the extraction of volatile and semi-volatile compounds from various matrices.[4][5][6] This application note provides a detailed protocol for the analysis of **2-Methyl-5-vinylpyrazine** using headspace SPME coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation

The following table summarizes the quantitative data for the analysis of pyrazines using SPME-GC-MS. While specific data for **2-Methyl-5-vinylpyrazine** is limited in the reviewed literature, the provided ranges for other pyrazines offer a valuable reference for method validation and performance expectations.

| Parameter | Value | Sample Matrix | Source |
|-----------------------------|---------------|-------------------|---|
| Limit of Detection (LOD) | 2 - 60 ng/g | Rapeseed Oil | [7] [8] |
| Limit of Quantitation (LOQ) | 6 - 180 ng/g | Rapeseed Oil | [7] [8] |
| Linearity Range | 1 - 50 ng/g | Microbial Samples | [9] |
| Intra-day RSD | < 16% | Rapeseed Oil | [7] [8] |
| Inter-day RSD | < 16% | Rapeseed Oil | [7] [8] |
| Mean Recovery | 91.6 - 109.2% | Rapeseed Oil | [7] [8] |

Experimental Protocols

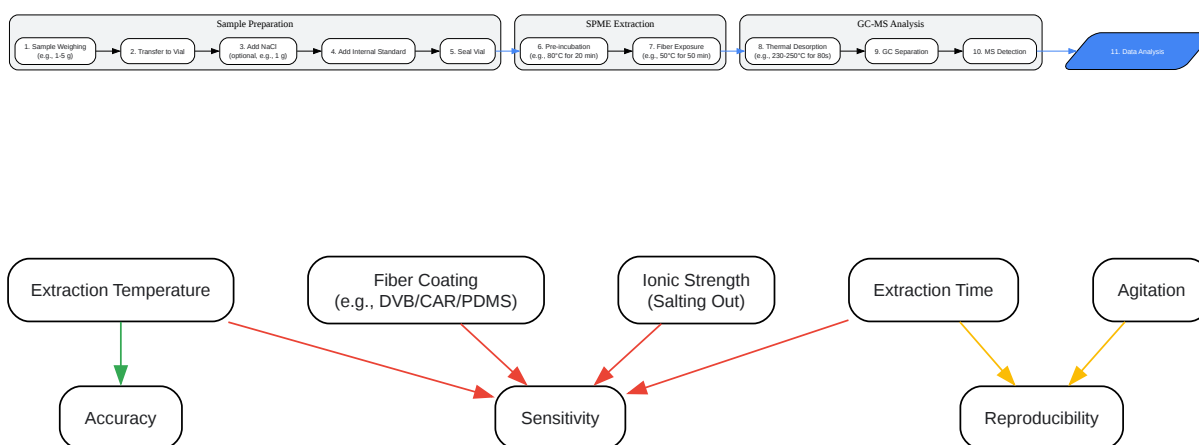
This section details the methodologies for the analysis of **2-Methyl-5-vinylpyrazine** using SPME-GC-MS.

1. Materials and Reagents

- SPME Fiber Assembly: 50/30 µm Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) is recommended for broad-range flavor compounds.[\[1\]](#) A 65 µm Polydimethylsiloxane/Divinylbenzene (PDMS/DVB) fiber is also a suitable alternative.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Vials: 10 mL or 20 mL amber glass vials with PTFE/silicone septa.
- Heating and Agitation: Autosampler with incubation and agitation capabilities, or a heating block with a magnetic stirrer.
- GC-MS System: A Gas Chromatograph coupled with a Mass Spectrometer.
- Standards: Analytical standard of **2-Methyl-5-vinylpyrazine**.
- Internal Standard (IS): A suitable deuterated pyrazine or other volatile compound not present in the sample, such as [\[2H6\]](#)-2-methyl-pyrazine.[\[7\]](#)[\[8\]](#)

- Sodium Chloride (NaCl): For "salting-out" to improve analyte partitioning into the headspace.
- Sample Matrix: The specific food, beverage, or other sample to be analyzed.

2. SPME-GC-MS Analysis Workflow



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